

# Cimbuterol-d9 CAS number and molecular weight

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Compound of Interest

Compound Name: Cimbuterol-d9

Cat. No.: B565684

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# An In-Depth Technical Guide to Cimbuterol-d9

This technical guide provides a comprehensive overview of **Cimbuterol-d9**, a deuterated isotopologue of the  $\beta$ -adrenergic agonist Cimbuterol. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, analytical applications, and presumed biological signaling pathways.

#### **Core Compound Data**

**Cimbuterol-d9** is primarily utilized as an internal standard in analytical chemistry for the accurate quantification of Cimbuterol and other related  $\beta$ -agonists in various matrices. Its deuteration provides a distinct mass shift, facilitating precise measurements by mass spectrometry.

Property	Value
CAS Number	1246819-04-4
Molecular Formula	C13H10D9N3O
Molecular Weight	Approximately 242.36 g/mol
Synonyms	Cimbuterol-(tert-butyl-d9), 2-Amino-5-(2-tert-butyl-d9-amino-1-hydroxyethyl)benzonitrile



## **Analytical Applications and Methodologies**

**Cimbuterol-d9** is a critical reference material for quantitative analysis using techniques such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).[1] Its use as an internal standard helps to correct for matrix effects and variations in sample preparation and instrument response, ensuring the accuracy and reliability of analytical data.

# Experimental Protocol: Quantification of β-Agonists in Biological Samples using LC-MS/MS with Cimbuterol-d9 Internal Standard

This protocol is a generalized procedure based on established methods for the analysis of related  $\beta$ -agonists like Clenbuterol.

- 1. Sample Preparation (Solid-Phase Extraction SPE)
- Sample Hydrolysis: To 1 mL of urine sample, add a β-glucuronidase solution to deconjugate any metabolites.
- Extraction:
  - Condition a mixed-mode cation exchange SPE cartridge with methanol followed by water.
  - Load the hydrolyzed sample onto the cartridge.
  - Wash the cartridge with water and a weak organic solvent to remove interferences.
  - Elute the analyte and the internal standard with a methanolic solution containing a small percentage of ammonia.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.
- 2. LC-MS/MS Analysis
- Liquid Chromatography (LC):



- Column: A C18 reverse-phase column is typically used.
- Mobile Phase: A gradient elution with a mixture of water and acetonitrile or methanol, both containing a small amount of formic acid to improve ionization.
- Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization: Electrospray ionization (ESI) in positive ion mode.
  - Detection: Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions for both the analyte (Cimbuterol) and the internal standard (Cimbuterol-d9) are monitored.

### **Synthesis and Characterization**

The synthesis of **Cimbuterol-d9** involves the use of deuterated reagents to introduce nine deuterium atoms into the tert-butyl group of the Cimbuterol molecule. A published method describes a stable and simple synthetic route to produce high-purity **Cimbuterol-d9** with an isotopic abundance of 98.4%.[2] The structural confirmation and isotopic abundance are typically determined using <sup>1</sup>H NMR and liquid chromatography-tandem mass spectrometry.[2]

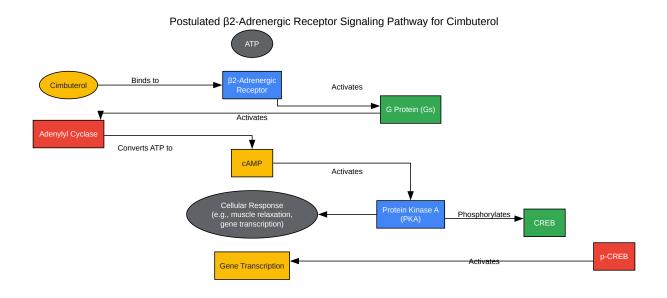
#### **Postulated Signaling Pathway**

As a  $\beta$ -adrenergic agonist, Cimbuterol is expected to exert its biological effects through the  $\beta$ 2-adrenergic receptor signaling pathway. While specific studies on Cimbuterol's signaling are limited, the pathway for the closely related and well-studied  $\beta$ 2-agonist, Clenbuterol, serves as an excellent model.

#### **β2-Adrenergic Receptor Signaling Cascade**

Activation of the  $\beta$ 2-adrenergic receptor by an agonist like Cimbuterol initiates a cascade of intracellular events. This process is crucial for its therapeutic effects, such as bronchodilation.





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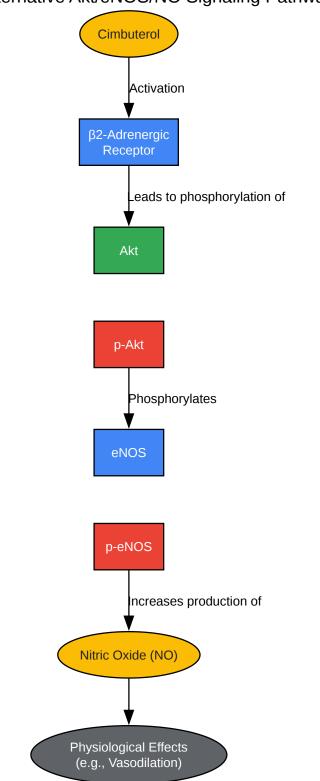
Caption: The proposed signaling pathway of Cimbuterol via the β2-adrenergic receptor.

#### **Alternative Signaling Pathway: Akt/eNOS/NO**

Research on Clenbuterol has also revealed an alternative signaling pathway involving Akt, endothelial nitric oxide synthase (eNOS), and nitric oxide (NO). This pathway may contribute to some of the cardiovascular effects of β2-agonists.



#### Alternative Akt/eNOS/NO Signaling Pathway



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Caption: Postulated alternative signaling pathway for Cimbuterol involving Akt and eNOS.



#### Conclusion

**Cimbuterol-d9** is an indispensable tool for the accurate and reliable quantification of Cimbuterol and related compounds in various scientific disciplines, from food safety to pharmaceutical research. Understanding its chemical properties, analytical methodologies, and the biological pathways it likely influences is crucial for its effective application in research and development. The signaling pathways of the closely related compound Clenbuterol provide a strong framework for predicting the molecular mechanisms of Cimbuterol's action.

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#### References

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